

# Heptyl crotonate molecular weight and formula

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## Compound of Interest

Compound Name: *Heptyl crotonate*

Cat. No.: *B093458*

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## An In-depth Technical Guide to **Heptyl Crotonate**: Molecular Weight and Formula

For researchers, scientists, and professionals in drug development, a precise understanding of a compound's fundamental chemical properties is paramount. This guide provides a focused overview of the molecular weight and chemical formula of **heptyl crotonate**.

**Heptyl crotonate**, also known by its systematic name heptyl but-2-enoate, is an organic compound classified as an ester of crotonic acid and heptanol.<sup>[1]</sup> Its chemical identity is defined by its specific arrangement of atoms, which is represented by its molecular formula, and the cumulative mass of these atoms, given by its molecular weight.

## Physicochemical Data Summary

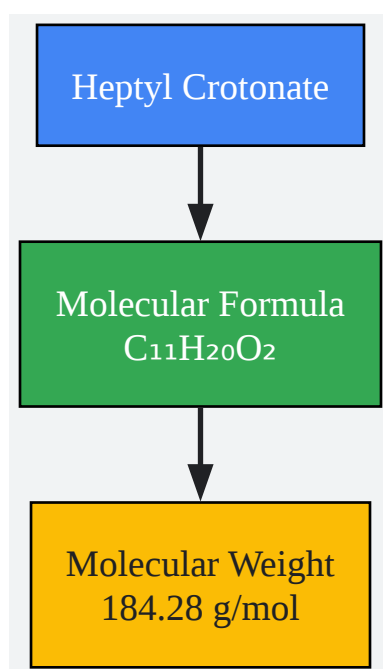
The essential quantitative data for **heptyl crotonate** is summarized in the table below. This information is fundamental for experimental design, stoichiometric calculations, and analytical characterization.

Property	Value
Molecular Formula	C <sub>11</sub> H <sub>20</sub> O <sub>2</sub>
Molecular Weight	184.28 g/mol
CAS Number	16930-99-7
Appearance	Colorless to pale yellow liquid (est.)
Boiling Point	229.00 to 231.00 °C @ 760.00 mm Hg
Flash Point	105.56 °C (222.00 °F)
Density	0.889 g/cm <sup>3</sup>

Data sourced from multiple chemical suppliers and databases.[\[1\]](#)[\[2\]](#)[\[3\]](#)

## Core Molecular Attributes

The molecular formula, C<sub>11</sub>H<sub>20</sub>O<sub>2</sub>, indicates that each molecule of **heptyl crotonate** contains 11 carbon atoms, 20 hydrogen atoms, and 2 oxygen atoms.[\[1\]](#)[\[2\]](#)[\[3\]](#) The molecular weight is approximately 184.28 grams per mole, a value derived from the sum of the atomic weights of its constituent atoms.[\[2\]](#)[\[3\]](#)



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Caption: Logical flow from compound identity to its molecular formula and weight.

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## References

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